

Long-term storage and stability of Drofenine hydrochloride powder

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Compound of Interest

Compound Name: Drofenine hydrochloride

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Technical Support Center: Drofenine Hydrochloride Powder

This technical support center provides guidance on the long-term storage, stability, and handling of **Drofenine hydrochloride** powder for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Drofenine hydrochloride** powder?

A1: **Drofenine hydrochloride** powder should be stored at 4°C in a tightly sealed container, away from moisture and light.[1] For extended storage, maintaining a dry and cool environment is crucial to prevent degradation.

Q2: What is the appearance of stable **Drofenine hydrochloride** powder?

A2: Stable **Drofenine hydrochloride** is a white to off-white solid powder.[1] Any significant change in color or clumping may indicate degradation or moisture absorption.

Q3: How long can I store **Drofenine hydrochloride** powder?







A3: While specific long-term stability data for the powder is not readily available, when stored under the recommended conditions (4°C, dry, sealed), the powder is expected to be stable for an extended period. For stock solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month.[1][2] It is advisable to avoid repeated freeze-thaw cycles of solutions.[1]

Q4: What are the signs of degradation of **Drofenine hydrochloride** powder?

A4: Visual signs of degradation can include a change in color from white/off-white to a yellowish or brownish hue, a noticeable change in odor, or the powder becoming clumpy or sticky, which suggests moisture uptake. For a definitive assessment of stability, analytical methods such as HPLC are required.

Q5: What is the primary mechanism of action of **Drofenine hydrochloride**?

A5: **Drofenine hydrochloride** is a potent competitive inhibitor of butyrylcholinesterase (BChE), an enzyme involved in the hydrolysis of the neurotransmitter acetylcholine.[3][4] By inhibiting BChE, Drofenine increases the levels of acetylcholine at the neuromuscular junction, leading to its effects. It is also described as an antimuscarinic antispasmodic drug.[5][6]

Troubleshooting Guide

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Issue	Possible Cause	Recommended Action
Powder appears discolored or clumpy.	Exposure to moisture, light, or elevated temperatures.	Do not use the powder for experiments where precise concentration and purity are critical. Consider acquiring a new batch. If use is unavoidable, attempt to dry the powder under vacuum and retest its purity and activity.
Inconsistent experimental results.	Degradation of the Drofenine hydrochloride stock solution or powder.	Prepare a fresh stock solution from a properly stored powder sample. If using an older powder, verify its purity using an appropriate analytical method like RP-HPLC. Ensure that stock solutions are not subjected to repeated freezethaw cycles.[1]
Difficulty dissolving the powder.	Improper solvent or degraded powder.	Drofenine hydrochloride is soluble in solvents such as DMSO.[4] Ensure you are using a suitable solvent and concentration. If solubility issues persist with a fresh solvent, it may indicate degradation of the powder.
Observed loss of activity in bioassays.	Degradation of the compound.	Drofenine hydrochloride can be susceptible to hydrolysis, oxidation, and heat.[4] Ensure that experimental conditions (e.g., pH, temperature of buffers) are compatible with the stability of the compound. Prepare fresh solutions for each experiment.



Storage and Stability Data

Recommended Storage Conditions for **Drofenine Hydrochloride**

Form	Temperature	Duration	Additional Notes
Powder	4°C	Long-term	Store in a tightly sealed container, away from moisture and light.[1]
Stock Solution	-20°C	1 month	Sealed storage, away from moisture. Avoid repeated freeze-thaw cycles.[1][2]
Stock Solution	-80°C	6 months	Sealed storage, away from moisture. Avoid repeated freeze-thaw cycles.[1][2]

Experimental Protocols

Protocol for Assessing the Stability of Drofenine Hydrochloride Powder

This protocol outlines a general procedure for conducting a long-term stability study of **Drofenine hydrochloride** powder under different environmental conditions.

- Sample Preparation:
 - Aliquot approximately 10 mg of **Drofenine hydrochloride** powder into several amber glass vials.
 - Tightly seal the vials.
- Storage Conditions:
 - Store the vials under at least three different conditions:

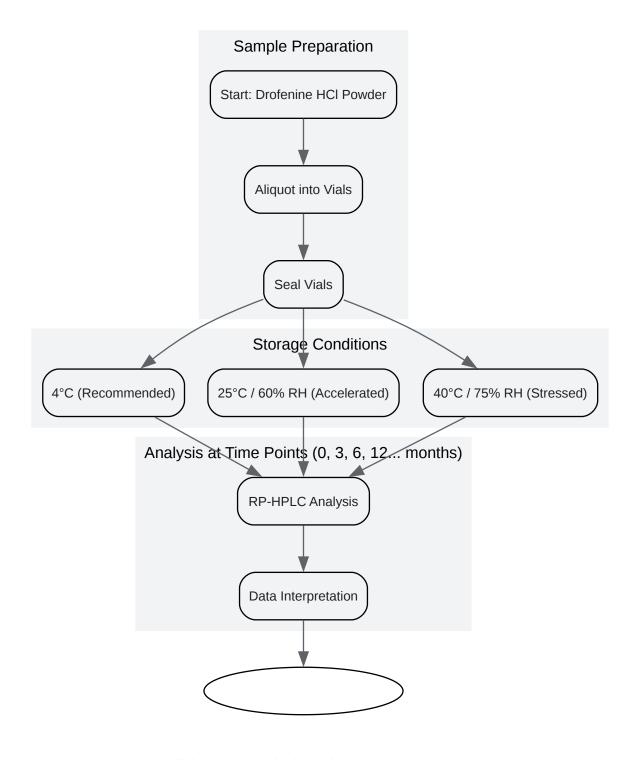


- Recommended: 4°C with a desiccant.
- Accelerated: 25°C / 60% Relative Humidity (RH).
- Stressed: 40°C / 75% Relative Humidity (RH).
- Time Points for Analysis:
 - Analyze the samples at predetermined intervals: 0, 3, 6, 9, 12, 18, and 24 months.
- Analytical Method (RP-HPLC):
 - Mobile Phase: A mixture of an appropriate buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol). The exact ratio should be optimized for good peak separation.
 - Column: A C18 reverse-phase column is suitable.
 - Detection: UV detection at an appropriate wavelength (e.g., around 220 nm).
 - Procedure:
 - 1. At each time point, accurately weigh a portion of the stored powder and dissolve it in a suitable solvent to a known concentration.
 - Inject the sample into the HPLC system.
 - 3. Record the chromatogram and determine the peak area of **Drofenine hydrochloride**.
 - Calculate the percentage of **Drofenine hydrochloride** remaining compared to the initial (time 0) sample.
 - 5. Observe the appearance of any new peaks, which would indicate degradation products.
- Data Analysis:
 - Plot the percentage of remaining **Drofenine hydrochloride** against time for each storage condition.



 Determine the degradation rate and predict the shelf-life under recommended storage conditions.

Visualizations



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Caption: Experimental workflow for assessing the long-term stability of **Drofenine hydrochloride** powder.

Cholinergic Synapse Acetylcholine (ACh) Binds to Activates Cholinergic Receptor Hydrolysis Signal Transduction Choline + Acetate

Competitive Inhibition

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Caption: Mechanism of action of **Drofenine hydrochloride** as a competitive inhibitor of Butyrylcholinesterase (BChE).

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